

4-Chloro-2-hydrazinylpyridine dihydrochloride

CAS number and properties

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Compound of Interest

Compound Name: 4-Chloro-2-hydrazinylpyridine
dihydrochloride

Cat. No.: B15145974

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Technical Guide: 4-Chloro-2-hydrazinylpyridine Dihydrochloride[1]

Chemical Identity & Properties

This compound is a bifunctional pyridine scaffold used primarily as a precursor for fused heterocycles (e.g., [1,2,4]triazolo[4,3-a]pyridines) and pyrazole-based kinase inhibitors.

Property	Data
Compound Name	4-Chloro-2-hydrazinylpyridine dihydrochloride
CAS Number (Salt)	1955506-81-6
CAS Number (Free Base)	364757-36-8
Molecular Formula	C ₅ H ₆ ClN ₃ [1] · 2HCl
Molecular Weight	216.49 g/mol (Salt); 143.57 g/mol (Base)
Appearance	Off-white to pale yellow hygroscopic solid
Solubility	Soluble in water, DMSO, Methanol; Insoluble in non-polar solvents
Acidity	The hydrazine group is basic; forms a stable dihydrochloride salt.

Synthesis & Regioselectivity (The "C2 vs. C4" Challenge)

Critical Insight: A common error in synthesizing this compound is the direct nucleophilic aromatic substitution (

) of 2,4-dichloropyridine with hydrazine. This reaction is regioselective for the C4 position, yielding the incorrect isomer (2-chloro-4-hydrazinopyridine) due to the greater electrophilicity of the C4 carbon in the pyridine ring.[1]

To selectively obtain the 2-hydrazino isomer while retaining the 4-chloro substituent, one of the following "Inverted Selectivity" protocols must be used.

Protocol A: Fluorine-Directed (Recommended for Scale-up)

This method exploits the "Fluorine Effect," where the high electronegativity of fluorine at the C2 position accelerates nucleophilic attack significantly (

), overriding the natural C4 preference.

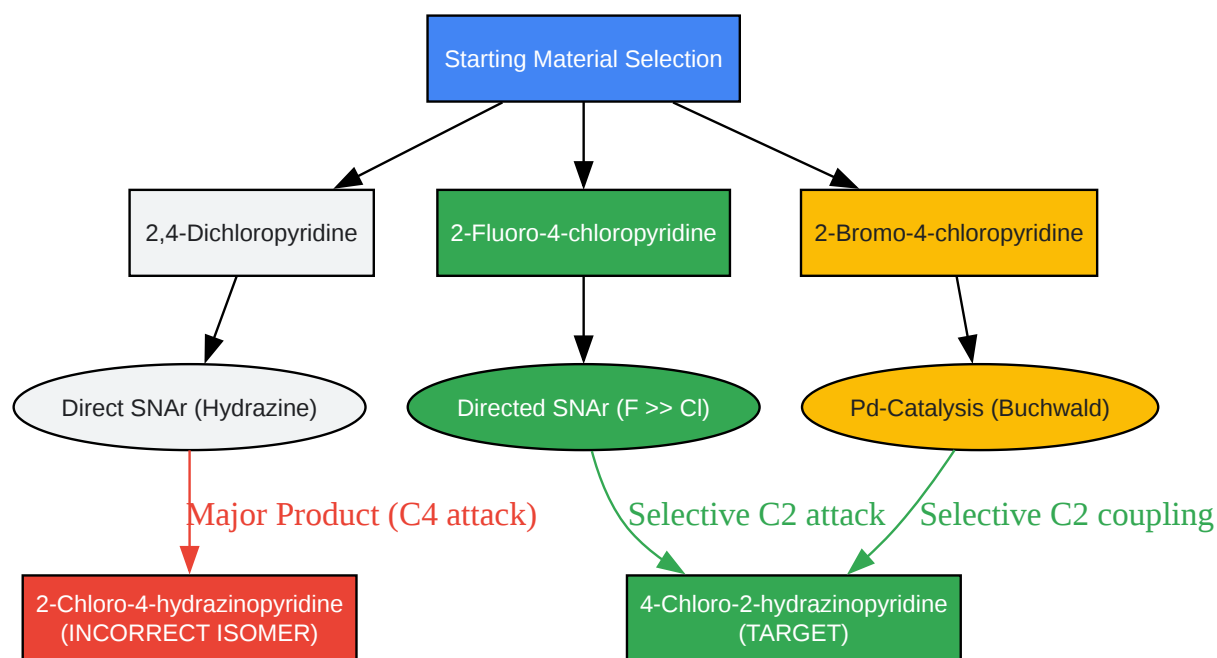
- Starting Material: 2-Fluoro-4-chloropyridine.[1]
- Reagent: Hydrazine hydrate (3–5 equivalents).
- Solvent: Ethanol or Isopropanol.
- Conditions: Reflux for 2–4 hours.
- Mechanism: The hydrazine nucleophile attacks C2 preferentially due to the superior leaving group ability of fluoride in systems and the inductive activation at C2.
- Salt Formation: Treat the crude base with 4M HCl in dioxane to precipitate the dihydrochloride.

Protocol B: Palladium-Catalyzed Cross-Coupling (Buchwald-Hartwig)

Ideal for late-stage functionalization or when 2-fluoro precursors are unavailable.[1]

- Starting Material: 2-Bromo-4-chloropyridine.[1]
- Reagent: *tert*-Butyl carbazate (Boc-hydrazine).[1]
- Catalyst:
or similar Pd(0)/Pd(II) source;
(base).[2]
- Step 1: Coupling in Toluene/Dioxane at 100°C to form the Boc-protected intermediate.
- Step 2: Deprotection using HCl/MeOH to yield the target dihydrochloride.

Visualization: Regioselectivity Logic



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Caption: Decision tree illustrating the necessity of specific precursors to avoid the thermodynamic trap of C4-substitution.

Experimental Protocol (Self-Validating)

Objective: Synthesis of **4-Chloro-2-hydrazinylpyridine dihydrochloride** via Method A.

Safety Precaution: Hydrazine is a suspected carcinogen and highly toxic. All operations must be performed in a fume hood. 4-Chloropyridines are skin irritants.[1]

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser topped with a nitrogen balloon.
- Charge: Add 2-Fluoro-4-chloropyridine (10.0 g, 76 mmol) and Ethanol (100 mL).
- Addition: Add Hydrazine hydrate (80% aq., 18.5 mL, 304 mmol, 4.0 equiv) dropwise over 10 minutes at room temperature. Note: Mild exotherm may occur.[1]
- Reaction: Heat to reflux (80°C) for 3 hours.

- Validation Point: Monitor by TLC (50% EtOAc/Hexane). The starting material () should disappear, replaced by a lower spot (base amine).
- Workup (Base Isolation):
 - Cool to room temperature.[3][4][5]
 - Concentrate under reduced pressure to remove ethanol and excess hydrazine.
 - Resuspend residue in water (50 mL) and extract with Ethyl Acetate (3 x 50 mL).
 - Wash combined organics with brine, dry over , and concentrate to yield the crude free base (solid).
- Salt Formation:
 - Dissolve the crude base in minimal Methanol (20 mL).
 - Cool to 0°C in an ice bath.
 - Add 4M HCl in Dioxane (40 mL) dropwise. A white precipitate will form immediately.
 - Stir for 30 minutes, filter the solid, and wash with cold diethyl ether.
- Storage: Store under inert gas at -20°C. Hydrazine salts can degrade if exposed to moisture and air.[1]

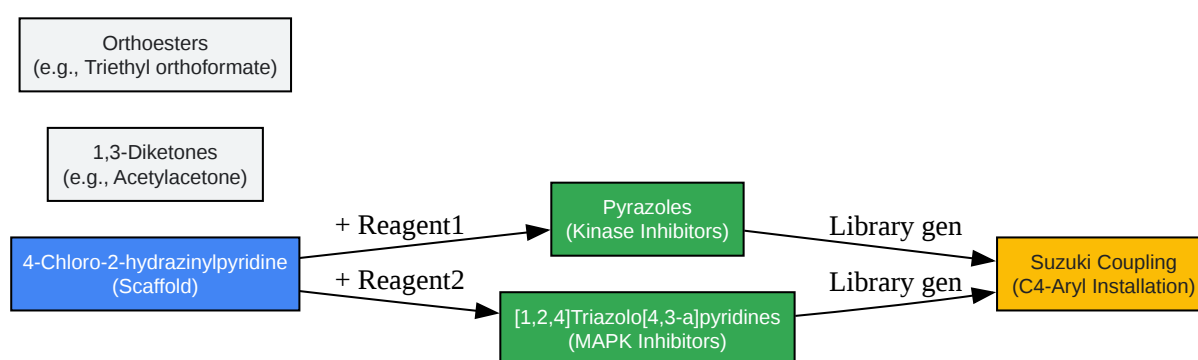
Applications in Drug Discovery

The 4-chloro-2-hydrazinylpyridine scaffold is a versatile "linchpin" intermediate.[1] The hydrazine moiety constructs the heterocycle, while the 4-chloro group remains available for subsequent cross-coupling (Suzuki/Buchwald) to attach aryl or heteroaryl tails.

Key Workflows

- Pyrazoles (Kinase Inhibitors): Condensation with 1,3-diketones (e.g., acetylacetone) yields 1-(4-chloropyridin-2-yl)pyrazoles.[1]
- Triazolopyridines: Reaction with orthoesters or carboxylic acids leads to [1,2,4]triazolo[4,3-a]pyridines, a core found in p38 MAP kinase inhibitors.
- Late-Stage Diversification: The C4-Cl bond is preserved during hydrazine condensation, allowing for library generation via Suzuki coupling after the heterocycle is formed.[1]

Visualization: Application Pathway



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Caption: The scaffold allows heterocycle formation followed by C4-diversification.

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